

M867: A Potent and Selective Caspase-3 Inhibitor for Apoptosis Research

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Compound of Interest

Compound Name: M867

Cat. No.: B12384905

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A comprehensive guide to the specificity, performance, and experimental application of **M867**, a selective and reversible inhibitor of caspase-3.

For researchers in apoptosis, neurodegenerative diseases, and oncology, the precise modulation of specific caspases is paramount. **M867** has emerged as a valuable tool due to its high potency and selectivity for caspase-3, a key executioner caspase in the apoptotic cascade. This guide provides a detailed comparison of **M867**'s inhibitory activity across various caspases, supported by quantitative data and detailed experimental protocols.

High Selectivity Profile of M867

M867 demonstrates exceptional selectivity for caspase-3 over other caspase family members. This specificity is crucial for dissecting the specific roles of caspase-3 in cellular processes without the confounding effects of inhibiting other caspases. The inhibitory activity of **M867** has been quantified through the determination of its inhibition constant (K_i) and half-maximal inhibitory concentration (IC_{50}) against a panel of caspases.

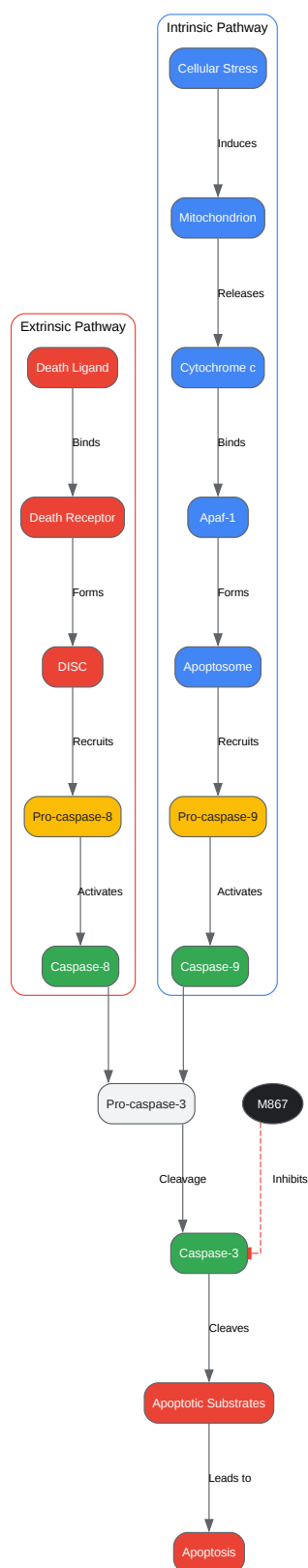
Caspase	M867 Ki (nM)	M867 IC50 (nM)	Selectivity over Caspase-3 (based on Ki)
Caspase-1	107	-	~76-fold
Caspase-2	>100,000	-	>71,428-fold
Caspase-3	1.4	0.1 - 1.4 ^[1] ^[2]	-
Caspase-4	495	-	~354-fold
Caspase-5	805	-	~575-fold
Caspase-6	3,442	-	~2,459-fold
Caspase-7	8.9	36 ^[2]	~6-fold
Caspase-8	4,032	-	~2,880-fold
Caspase-9	Not Determined	-	-
Caspase-10	29,490	-	~21,064-fold

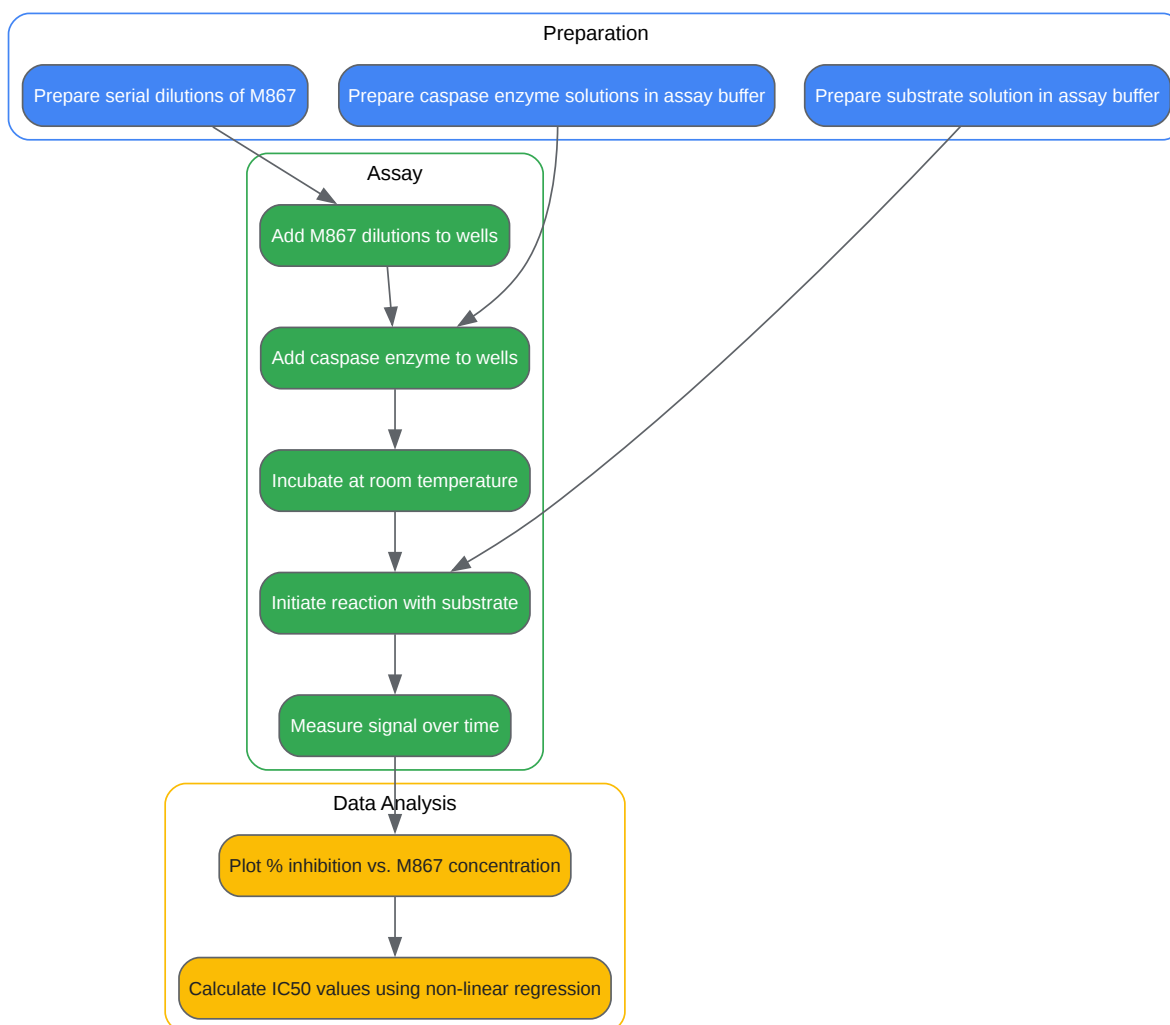
Data compiled from published research.^[3]

The data clearly illustrates that **M867** is a highly potent inhibitor of caspase-3 with a Ki of 1.4 nM.^[3] Its selectivity for caspase-3 is evident when compared to its activity against other caspases, with the closest off-target activity being against caspase-7, for which it is approximately 6-fold less potent.^[3] For other caspases, the selectivity is significantly higher, ranging from approximately 76-fold for caspase-1 to over 71,000-fold for caspase-2.^[3]

Visualizing the Role of Caspase-3 in Apoptosis

Caspase-3 is a central executioner in the apoptotic signaling pathway. Its activation can be triggered by both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways. The following diagram illustrates the convergence of these pathways on the activation of caspase-3.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. M867, a Novel Selective Inhibitor of Caspase-3 Enhances Cell Death and Extends Tumor Growth Delay in Irradiated Lung Cancer Models - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Differential Efficacy of Caspase Inhibitors on Apoptosis Markers during Sepsis in Rats and Implication for Fractional Inhibition Requirements for Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
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